

3-OH-caprylic acid chemical structure and properties

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Compound of Interest

Compound Name: 3-Hydroxyoctanoic acid

Cat. No.: B118420

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An In-depth Technical Guide to 3-Hydroxycaprylic Acid

Introduction

3-Hydroxycaprylic acid, also known by its IUPAC name **3-hydroxyoctanoic acid**, is an 8-carbon beta-hydroxy fatty acid.^[1] It is a naturally occurring molecule found in humans, animals, and plants, playing significant roles in various biological processes.^[2] This compound is recognized as a metabolite of medium-chain fatty acid oxidation and serves as the primary endogenous agonist for the hydroxycarboxylic acid receptor 3 (HCA3), also known as GPR109B.^{[2][3]} Its interactions with this receptor are crucial in regulating metabolic processes such as lipolysis.^[4] Furthermore, 3-hydroxycaprylic acid is a repeating monomer unit in polyhydroxyalkanoates (PHAs), which are biopolymers produced by bacteria as carbon and energy reserves and have applications in the medical field.^[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, biological functions, and relevant experimental methodologies for researchers and professionals in drug development.

Chemical Identity and Physicochemical Properties

The fundamental identification and properties of 3-hydroxycaprylic acid are summarized below. It is a medium-chain hydroxy acid, characterized by an eight-carbon chain with a hydroxyl group at the beta-position (carbon 3).^[5]

Chemical Identifiers

The following table details the key identifiers for 3-hydroxycaprylic acid, ensuring accurate compound recognition.

Identifier	Value	Source(s)
IUPAC Name	3-hydroxyoctanoic acid	[1] [2]
Synonyms	3-Hydroxycaprylic acid, β -Hydroxyoctanoic acid, 3-OH-caprylic acid	[1] [2] [6] [7]
CAS Number	14292-27-4	[2] [6] [7] [8]
Chemical Formula	$C_8H_{16}O_3$	[2] [6] [7] [8]
InChI	$InChI=1S/C8H16O3/c1-2-3-4-5-7(9)6-8(10)11/h7,9H,2-6H2,1H3,(H,10,11)$	[2] [6] [7]
InChIKey	NDPLAKGOSZHTPH-UHFFFAOYSA-N	[2] [6] [7]
SMILES	<chem>CCCCCC(CC(=O)O)O</chem>	[2]

Physicochemical Properties

This table summarizes the key quantitative physicochemical properties of 3-hydroxycaprylic acid. The compound typically presents as a powder, solid, or a pale yellow oil/waxy solid.[\[9\]](#)

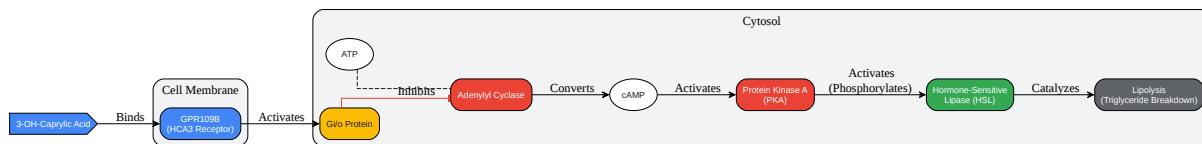
Property	Value	Source(s)
Molecular Weight	160.21 g/mol	[2] [7] [8]
Appearance	Powder, solid, or pale yellow oil	[9]
Melting Point	24-26 °C	[10]
Boiling Point	165-170 °C	[10]
Water Solubility	13.6 g/L (Predicted)	[5]
Other Solubilities	Soluble in Chloroform, Ethanol, Methanol	[6] [10]
pKa (Strongest Acidic)	4.84 (Predicted)	[5]
logP	1.44 (Predicted)	[5]

Biological Role and Signaling Pathways

3-Hydroxycaprylic acid is a key signaling molecule, primarily recognized for its role as an agonist of the G protein-coupled receptor GPR109B (HCA3).[\[4\]](#) This interaction is central to its ability to regulate lipolysis in human adipocytes.[\[4\]](#)

GPR109B-Mediated Inhibition of Lipolysis

Upon binding to the GPR109B receptor on adipocytes, 3-hydroxycaprylic acid initiates a signaling cascade through an inhibitory G-protein (Gi/o). This activation leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP). The reduction in cAMP levels leads to decreased activity of Protein Kinase A (PKA). PKA is responsible for phosphorylating and activating Hormone-Sensitive Lipase (HSL), a key enzyme in the breakdown of triglycerides. Therefore, the inhibition of PKA results in reduced HSL activity and a subsequent decrease in lipolysis.



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GPR109B signaling pathway initiated by 3-OH-caprylic acid.

Experimental Protocols

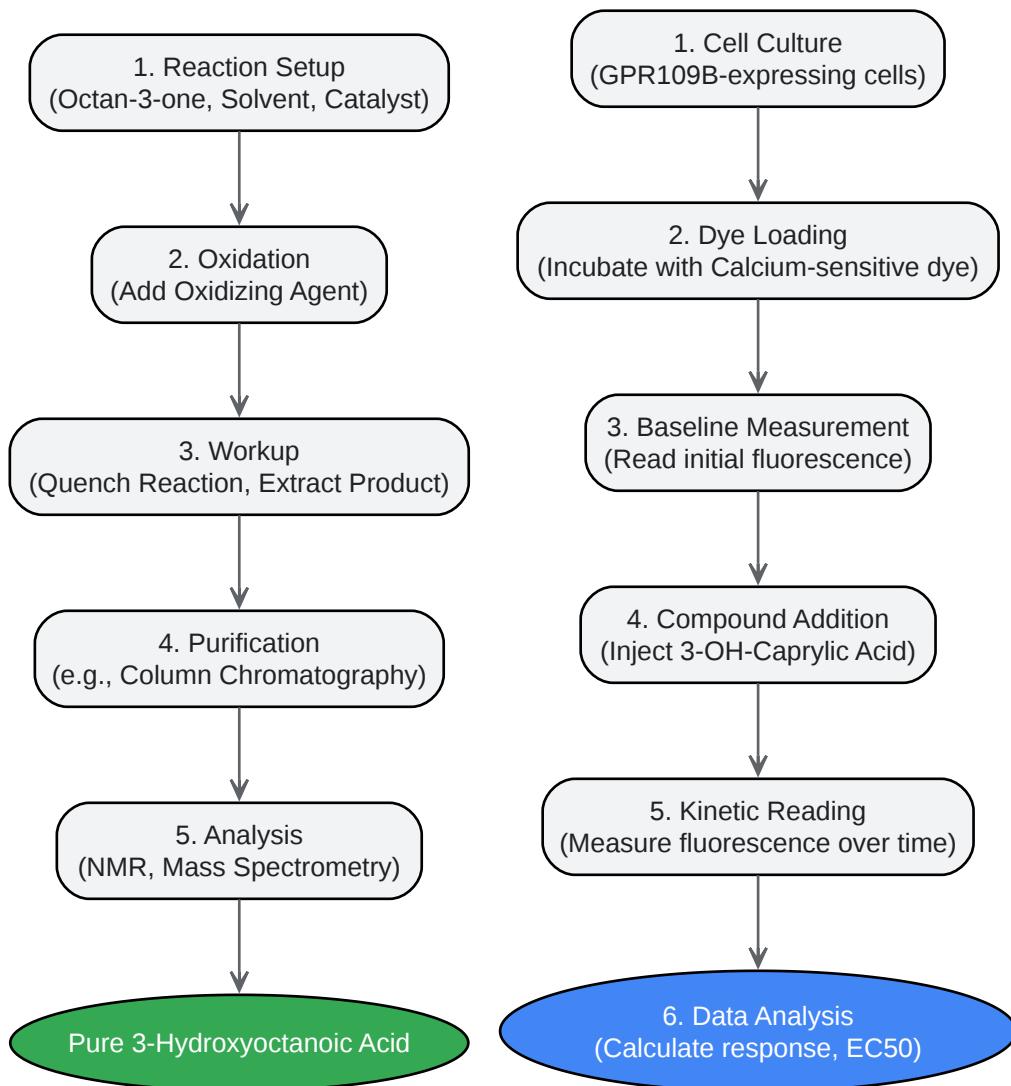
This section outlines general methodologies relevant to the study of 3-hydroxycaprylic acid, from its chemical synthesis to its biological analysis.

General Synthesis Protocol

While specific patented processes exist, a general method for preparing beta-hydroxy acids like **3-hydroxyoctanoic acid** can be achieved through the oxidation of the corresponding ketone. [10] A generalized protocol is described below.

- Reaction Setup: To a suitable reaction vessel, add octan-3-one, an appropriate solvent (e.g., an inert organic solvent), and a catalyst.
- Oxidation: Introduce a suitable oxidizing agent under controlled temperature conditions. The specific choice of oxidant and catalyst is crucial for achieving good yield and selectivity.
- Quenching and Extraction: Once the reaction is complete (monitored by a technique like TLC or GC), the reaction is quenched, typically with an aqueous solution. The product is then extracted into an organic solvent.
- Purification: The crude product is purified using standard techniques such as column chromatography or distillation to yield pure **3-hydroxyoctanoic acid**.

- Verification: The final product's identity and purity are confirmed using analytical methods like NMR spectroscopy and mass spectrometry.



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